

An In-depth Technical Guide to Allyltrimethylsilane: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Allyltrimethylsilane*

Cat. No.: *B147118*

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Allyltrimethylsilane (CAS No. 762-72-1) is a versatile organosilicon compound that serves as a crucial reagent in modern organic synthesis.^[1] Its unique reactivity, primarily attributed to the stabilizing effect of the silicon atom on a developing positive charge at the β -carbon (the " β -silicon effect"), makes it an invaluable tool for the stereoselective formation of carbon-carbon bonds.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, structure, and applications, with a focus on experimental protocols and logical workflows relevant to research and development.

Chemical and Physical Properties

Allyltrimethylsilane is a colorless, highly flammable liquid with a distinct profile that dictates its handling and application in synthetic chemistry.^{[1][3]} The quantitative properties of this compound are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	C ₆ H ₁₄ Si
Molecular Weight	114.26 g/mol
Boiling Point	84-88 °C
Melting Point	21 °C
Density	0.719 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.407
Storage Temperature	2-8 °C
Solubility	Freely soluble in all organic solvents

Structural Information

The structure of **allyltrimethylsilane** consists of an allyl group (CH₂=CH-CH₂-) bonded to a trimethylsilyl group (-Si(CH₃)₃). This arrangement is fundamental to its reactivity. The silicon-carbon bond and the electronic nature of the trimethylsilyl group are responsible for the compound's ability to act as a stable yet reactive allyl anion equivalent.

Identifier	Value
IUPAC Name	trimethyl(prop-2-en-1-yl)silane
SMILES String	C--INVALID-LINK--(C)CC=C
InChI Key	HYWCXWRMUZYRPH-UHFFFAOYSA-N

The β-silyl effect is a key structural and electronic feature, where the silicon atom stabilizes a carbocation at the β-position through hyperconjugation. This effect makes the double bond of **allyltrimethylsilane** significantly more nucleophilic than a typical alkene.

Spectroscopic Data

Spectroscopic analysis is essential for the characterization of **allyltrimethylsilane** and its reaction products. Key spectral features are summarized below.

Spectroscopy	Key Features and Observations
^1H NMR	Spectra are available for this compound, showing characteristic peaks for the trimethylsilyl protons and the protons of the allyl group.
^{13}C NMR	Spectral data is available and can be used to confirm the carbon skeleton.
Infrared (IR)	The IR spectrum shows a characteristic C=C stretching vibration. In studies of its protonated form, a blue-shifted C β -C α (+) stretching feature at 1586 cm^{-1} provides evidence for the β -silyl effect.
Mass Spectrometry (MS)	GC-MS data is available, which can be used to determine the molecular weight and fragmentation pattern.

Experimental Protocols

Detailed methodologies are critical for the successful application of **allyltrimethylsilane** in a laboratory setting. Below are representative protocols for its synthesis and a key reaction.

Synthesis of Allyltrimethylsilane via Grignard Reaction

This protocol describes a common method for the preparation of **allyltrimethylsilane** from allylmagnesium bromide and trimethylchlorosilane.

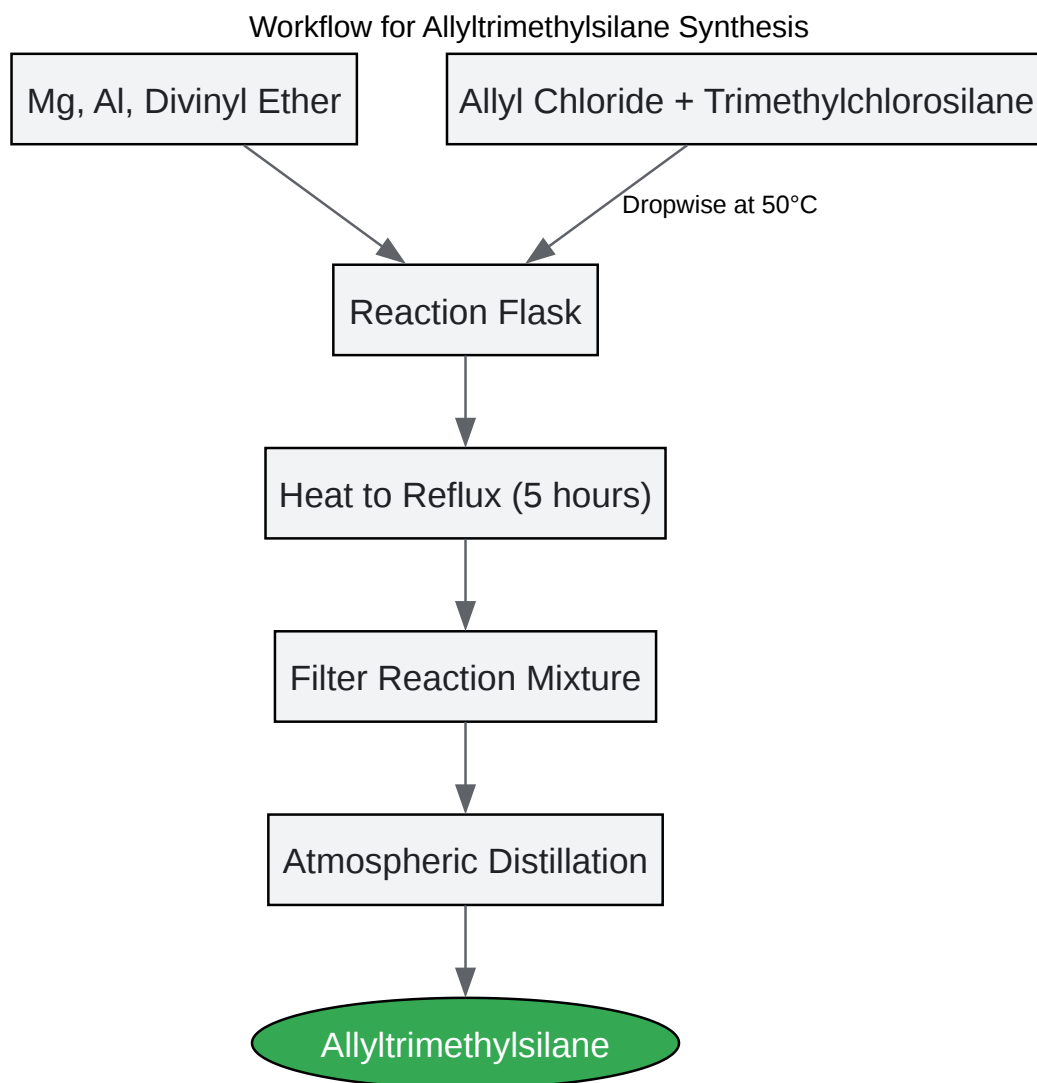
Materials:

- Magnesium foil (1.028 mol)
- Aluminum foil (0.257 mol)
- Divinyl ether (solvent, 300 g)
- Allyl chloride (chloropropylene) (1.168 mol)

- Trimethylchlorosilane (1.401 mol)

Procedure:

- To a reaction flask, add the magnesium foil, aluminum foil, and divinyl ether.
- Prepare a mixed solution of allyl chloride and trimethylchlorosilane.
- Add the mixed solution dropwise to the reaction flask, maintaining the temperature at 50 ± 5 °C.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 5 hours.
- Upon completion, cool the reaction mixture and filter it.
- The filtrate is then purified by atmospheric distillation to yield **allyltrimethylsilane**.



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Caption: Workflow for **Allyltrimethylsilane** Synthesis.

Hosomi-Sakurai Allylation of an Aldehyde

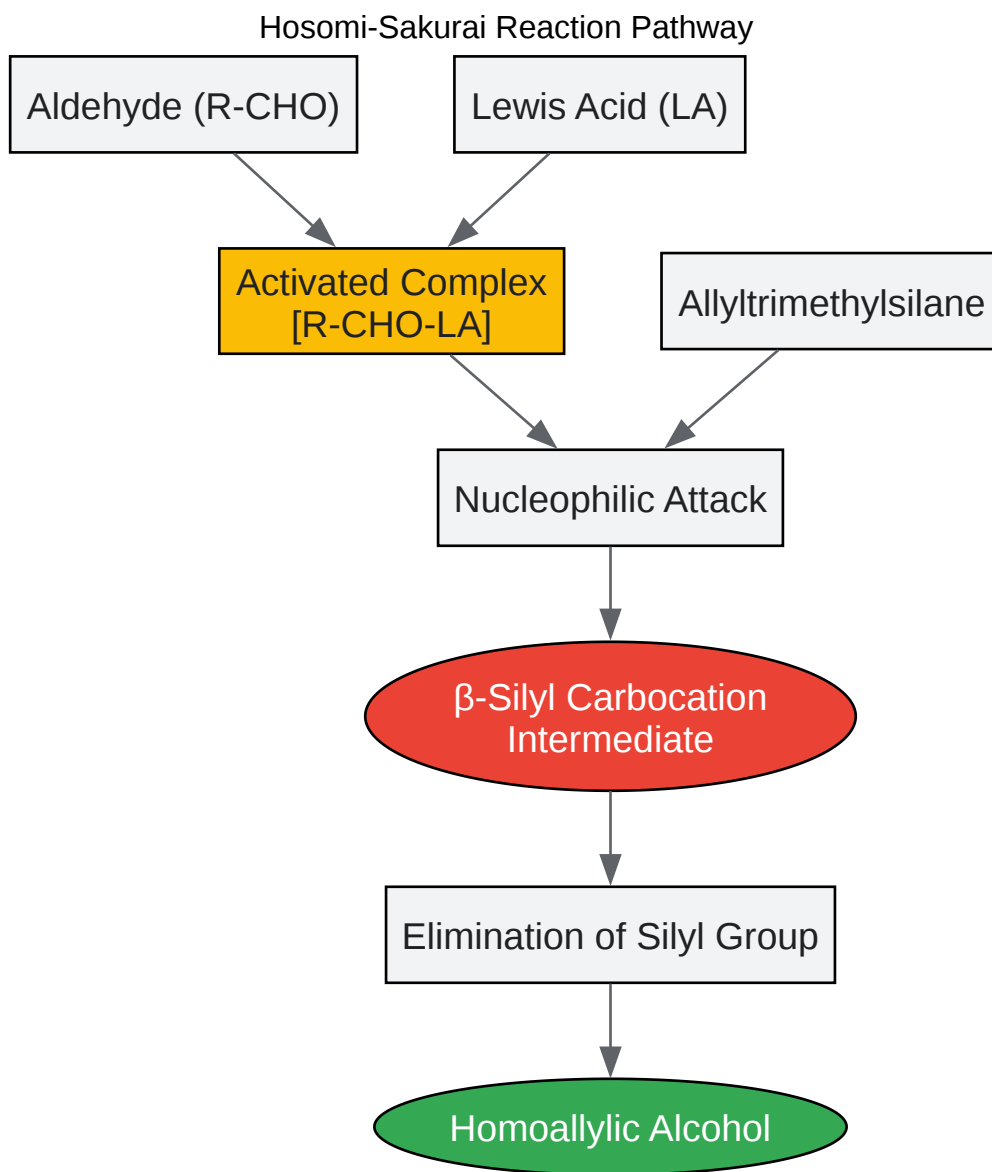
The Hosomi-Sakurai reaction is a cornerstone application of **allyltrimethylsilane**, involving the Lewis acid-mediated allylation of an electrophile, such as an aldehyde.

Materials:

- Aldehyde (e.g., Benzaldehyde, 1.0 equiv.)
- **Allyltrimethylsilane** (1.2 equiv.)
- Lewis Acid (e.g., Diethylaluminum chloride, 1.1 equiv., 1.0 M in hexanes)
- Anhydrous Dichloromethane (DCM)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)

Procedure:

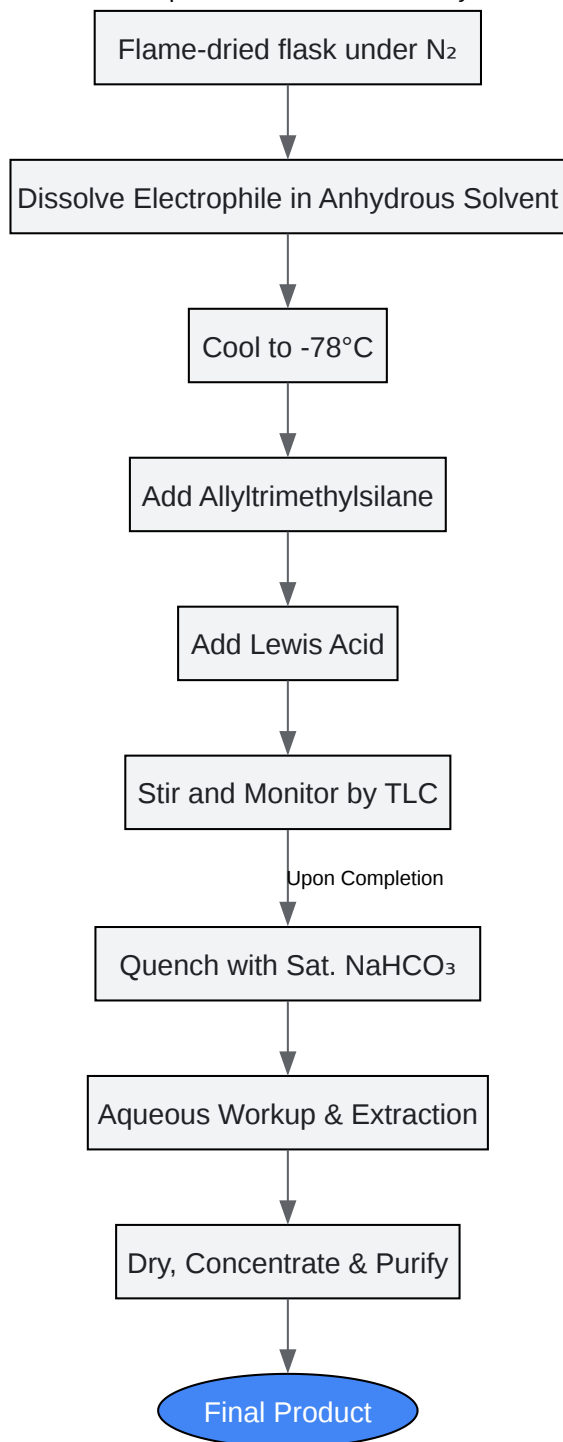
- In a flame-dried flask under a nitrogen atmosphere, dissolve the aldehyde in anhydrous DCM.
- Cool the flask to $-78\text{ }^{\circ}\text{C}$ in a dry ice/acetone bath.
- Add **allyltrimethylsilane** to the cooled solution.
- Slowly add the Lewis acid (diethylaluminum chloride solution) to the mixture.
- Stir the reaction for 2 hours at $-78\text{ }^{\circ}\text{C}$, monitoring progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous NaHCO_3 solution.
- Allow the mixture to warm to room temperature and perform a standard aqueous workup and extraction with DCM.
- The combined organic layers are dried, filtered, and concentrated under reduced pressure to yield the homoallylic alcohol.



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Caption: Hosomi-Sakurai Reaction Pathway.

General Experimental Workflow for Allylation

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Caption: General Experimental Workflow for Allylation.

Safety and Handling

Allyltrimethylsilane is a highly flammable liquid and vapor and causes serious eye irritation. It may also cause skin and respiratory irritation. Therefore, proper safety precautions are mandatory.

- **Handling:** Handle in a well-ventilated area, away from sources of ignition. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge. Avoid contact with skin and eyes, and avoid inhalation of vapor or mist.
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses with side-shields or chemical goggles, and a face shield. Wear fire/flame resistant clothing.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. The recommended storage temperature is between 2-8°C.
- **Fire Fighting:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. Do not use a water jet.

This technical guide provides a foundational understanding of **allyltrimethylsilane** for its effective and safe use in a research and development context. Its predictable reactivity and the stereochemical control it offers ensure its continued importance in the synthesis of complex molecules and active pharmaceutical ingredients.

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